

2,6-Heptanedione physical and chemical properties

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Compound of Interest

Compound Name: 2,6-Heptanedione

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An In-depth Technical Guide to **2,6-Heptanedione**: Core Physical and Chemical Properties

For researchers, scientists, and professionals in drug development, a thorough understanding of the fundamental properties of chemical compounds is paramount. This guide provides a detailed overview of the physical and chemical characteristics of **2,6-heptanedione**, complete with experimental protocols and graphical representations of its synthesis.

Core Properties

2,6-Heptanedione, also known as heptane-2,6-dione, is a diketone with the chemical formula $C_7H_{12}O_2$.^[1] It presents as a white crystalline solid or a colorless oil that crystallizes upon standing.^{[2][3]} This compound is soluble in benzene, ether, ethanol, and water.^[2]

Physical and Chemical Data Summary

The key quantitative properties of **2,6-heptanedione** are summarized in the tables below for easy reference and comparison.

Table 1: General and Physical Properties of **2,6-Heptanedione**

Property	Value	Reference
Molecular Formula	C ₇ H ₁₂ O ₂	[1][4][5]
Molecular Weight	128.17 g/mol	[4]
Monoisotopic Mass	128.083729621 Da	[5]
Appearance	White crystals / Colorless oil	[2][3]
Melting Point	32-34 °C	[2][3]
Boiling Point	221-224 °C (at 1 atm)	[2]
96.5-97 °C (at 1.33 kPa)	[2]	
Relative Density	0.9399 g/cm ³ (at 37/4 °C)	[2]
Refractive Index	1.4277 (at 37 °C)	[2]
Topological Polar Surface Area	34.1 Å ²	[5]
Rotatable Bond Count	4	[5]
Hydrogen Bond Acceptor Count	2	[5]
Complexity	102	[5]

Table 2: Spectroscopic Data

Data Type	Source/Identifier
Mass Spectrum (electron ionization)	National Institute of Standards and Technology (NIST)[6]
¹ H NMR	Predicted
¹³ C NMR	Predicted

Experimental Protocols: Synthesis of 2,6-Heptanedione

The synthesis of **2,6-heptanedione** can be achieved through various routes. Below are detailed methodologies for two distinct experimental protocols.

Synthesis from Diketene and Formaldehyde

This process involves the reaction of diketene with formaldehyde in an aqueous medium.[3]

Materials:

- Diketene
- Formaldehyde
- Sodium Chloride (NaCl)
- Benzene
- Saturated Sodium Bicarbonate (NaHCO_3) solution
- Saturated Sodium Chloride (NaCl) solution

Procedure:

- React 2 moles of diketene with 1 mole of formaldehyde in water. The reaction is conducted at a temperature between 0 °C and 100 °C, preferably between 20 °C and 60 °C, for a period of 4 to 48 hours.[3]
- After the reaction is complete, cool the mixture to room temperature.
- Saturate the reaction mixture with approximately 350 g of NaCl to precipitate the product as an oil.[3]
- Extract the precipitated oil three times with 250 ml portions of benzene.[3]
- Combine the benzene extracts and wash them once with 100 ml of saturated NaHCO_3 solution, followed by one wash with 100 ml of saturated NaCl solution.[3]
- Remove the benzene solvent using a rotary evaporator at a bath temperature of 40 °C.[3]

- Distill the resulting residue over a 10 cm Vigreux column under water pump vacuum to yield **2,6-heptanedione** as a colorless oil, which crystallizes upon standing.[3]

Synthesis from N¹,N⁵-dimethoxy-N¹,N⁵-dimethylglutaramide

This method utilizes a Grignard reaction for the formation of the diketone.[7]

Materials:

- N¹,N⁵-dimethoxy-N¹,N⁵-dimethylglutaramide
- Methyl magnesium bromide (in THF)
- Dry Tetrahydrofuran (THF)
- 1% Hydrochloric Acid (HCl) aqueous solution
- Ethyl acetate
- Brine
- Anhydrous Sodium Sulfate (Na₂SO₄)

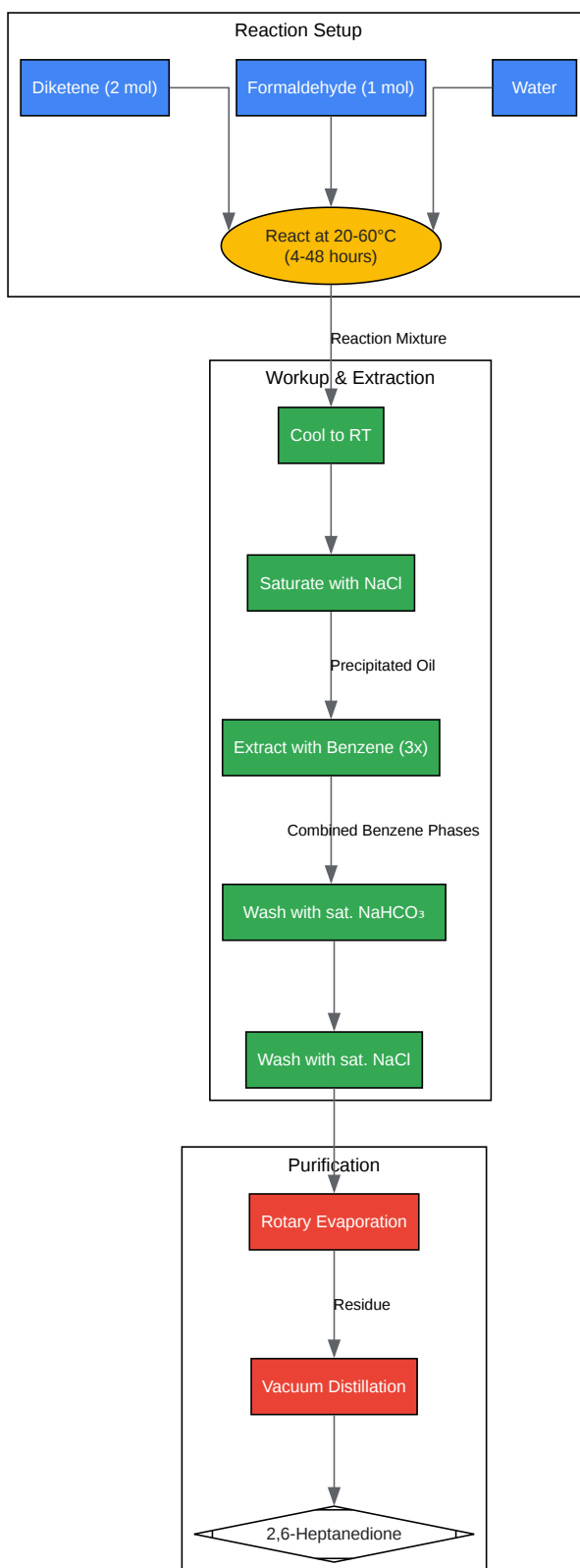
Procedure:

- Prepare a stirred solution of N¹,N⁵-dimethoxy-N¹,N⁵-dimethylglutaramide (55 g, 0.252 mol) in 800 mL of dry THF in a reaction flask.[7]
- Cool the solution to 0 °C in an ice bath.
- Over a period of 30 minutes, add methyl magnesium bromide (250 mL, 0.756 mol) to the stirred solution.[7]
- After the addition is complete, allow the reaction mixture to warm to room temperature and continue stirring for 2 hours.[7]

- Quench the reaction by adding 50 mL of water, followed by 300 mL of 1% HCl aqueous solution.^[7]
- Extract the mixture three times with 1000 mL portions of ethyl acetate.^[7]
- Combine the organic layers and wash with 1% HCl aqueous solution, followed by brine.^[7]
- Dry the organic phase over anhydrous Na₂SO₄, filter, and concentrate under reduced pressure.^[7]
- Purify the crude product by silica gel column chromatography (using 10-50% ethyl acetate in petroleum ether as eluent) to afford heptane-2,6-dione.^[7]

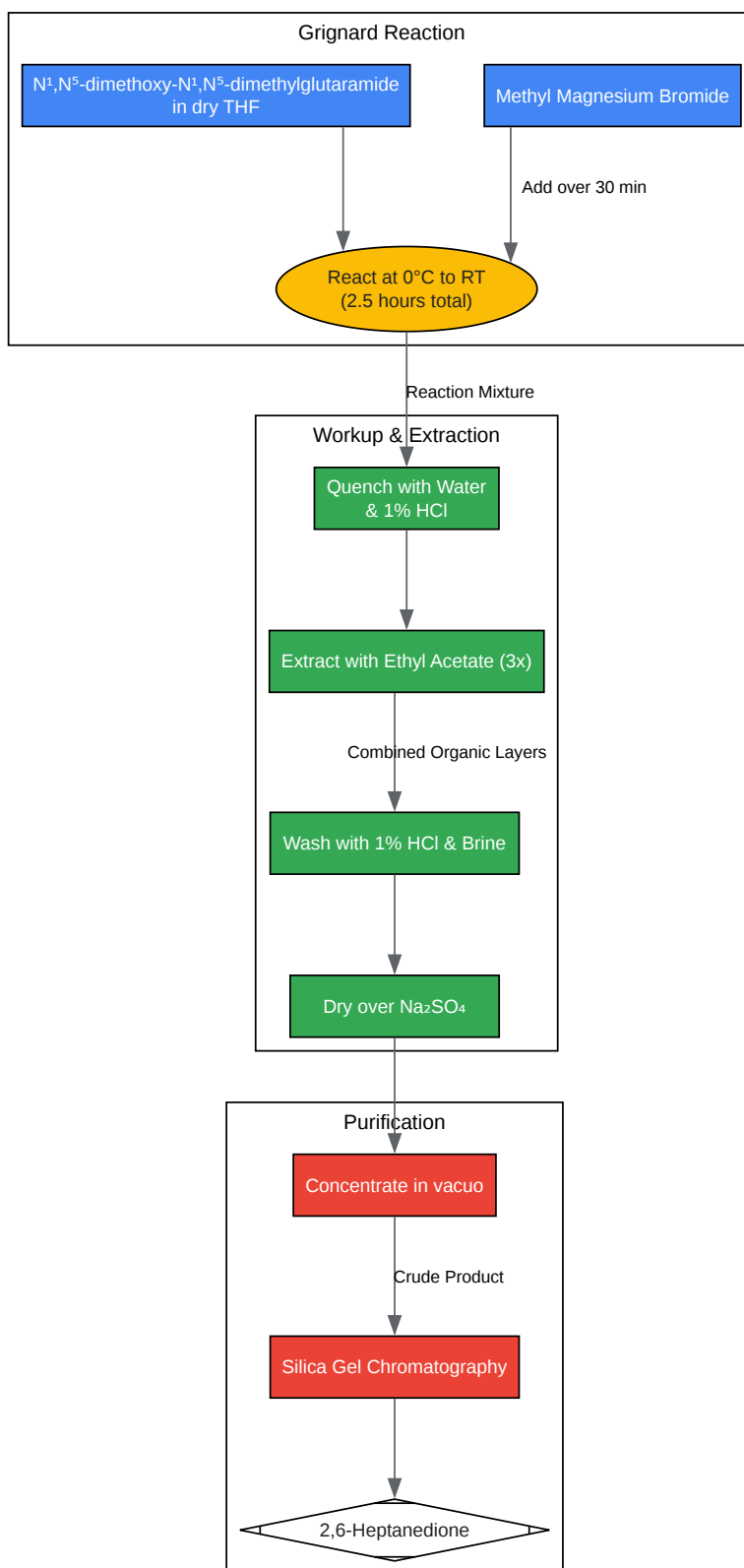
Mandatory Visualizations

The following diagrams illustrate the experimental workflows for the synthesis of **2,6-heptanedione**.



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Caption: Synthesis workflow of **2,6-Heptanedione** from Diketene and Formaldehyde.



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Caption: Synthesis workflow of **2,6-Heptanedione** via Grignard Reaction.

Safety and Handling

2,6-Heptanedione is associated with several hazard classifications. It is known to cause skin irritation (H315), serious eye irritation (H319), and may cause respiratory irritation (H335).[4]

Precautionary Measures:

- Handling: Use only in well-ventilated areas. Avoid breathing dust, fumes, or vapors. Wash hands and any exposed skin thoroughly after handling. Wear protective gloves, clothing, and eye/face protection.[8]
- Storage: Store in a tightly closed container in a dry, cool, and well-ventilated place. Keep away from heat, sparks, open flames, and hot surfaces.[8][9]
- First Aid:
 - Eyes: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing. If irritation persists, get medical advice.[4]
 - Skin: Wash with plenty of soap and water. If skin irritation occurs, seek medical attention. [4]
 - Inhalation: Remove the victim to fresh air and keep at rest in a position comfortable for breathing.[4]

This guide provides a foundational understanding of **2,6-heptanedione**, equipping researchers with the essential data and methodologies for their work. For more detailed information, consulting the cited sources is recommended.

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